

Propargyl-PEG5-azide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Propargyl-PEG5-azide*

Cat. No.: *B3392381*

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Introduction: **Propargyl-PEG5-azide** is a heterobifunctional linker molecule integral to advancements in bioconjugation, drug delivery, and the development of sophisticated therapeutic constructs such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Its structure incorporates a terminal alkyne (propargyl group) and a terminal azide group, connected by a flexible, hydrophilic polyethylene glycol (PEG) spacer of five units. This unique architecture allows for precise, covalent ligation to two different molecular entities through "click chemistry," a highly efficient and bioorthogonal reaction. This technical guide provides an in-depth overview of **Propargyl-PEG5-azide**, including supplier and purity information, experimental protocols, and visual workflows to aid researchers in its effective application.

Supplier and Purity Information

The quality and purity of **Propargyl-PEG5-azide** are critical for reproducible and successful experimental outcomes. Several chemical suppliers offer this reagent, with purity levels typically exceeding 95%. Below is a comparative summary of prominent suppliers and their stated purity specifications. Researchers are advised to request lot-specific certificates of analysis for the most accurate information.

Supplier	Stated Purity/Specification	Analytical Techniques Offered for QC
MedchemExpress	Not explicitly stated for Propargyl-PEG5-azide, but offers detailed product information.	Data Sheet, Handling Instructions
BroadPharm	Purity of related Propargyl-PEG derivatives is typically $\geq 98\%$.	NMR, SDS available for viewing.
BLD Pharm	Provides access to NMR, HPLC, LC-MS, and UPLC data for their products.	NMR, HPLC, LC-MS, UPLC
DC Chemicals	Focuses on high-quality active chemicals for research.	N/A
AxisPharm	Specializes in high-purity PEG reagents.	N/A

Note: Purity is a critical parameter. For sensitive applications, it is recommended to independently verify the purity and identity of the compound using appropriate analytical methods.

Core Applications

The dual functionality of **Propargyl-PEG5-azide** makes it a versatile tool in a multitude of research and development applications[1][2]. The propargyl group can readily participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC), while the azide group can react with terminal alkynes or strained cycloalkynes[1][2]. The PEG linker enhances aqueous solubility and can reduce the immunogenicity of the resulting conjugate[3].

Key applications include:

- Antibody-Drug Conjugates (ADCs): The linker can be used to attach a cytotoxic payload to an antibody, enabling targeted delivery to cancer cells.

- **PROTACs:** In the synthesis of PROTACs, this linker connects a ligand for a target protein and a ligand for an E3 ubiquitin ligase, facilitating targeted protein degradation.
- **Bioconjugation:** It is widely used for labeling and modifying biomolecules such as proteins, peptides, and nucleic acids.
- **Surface Modification:** Immobilization of biomolecules onto surfaces for various bioanalytical applications.

Experimental Protocols

A common application of **Propargyl-PEG5-azide** is the copper-catalyzed azide-alkyne cycloaddition (CuAAC) for bioconjugation. The following is a representative protocol for labeling an azide-modified protein with a propargyl-containing fluorescent dye.

Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

Materials:

- Azide-modified protein
- Propargyl-PEG5-fluorescent dye
- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Reaction Buffer (e.g., phosphate-buffered saline, pH 7.4)
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Preparation of Reagents:

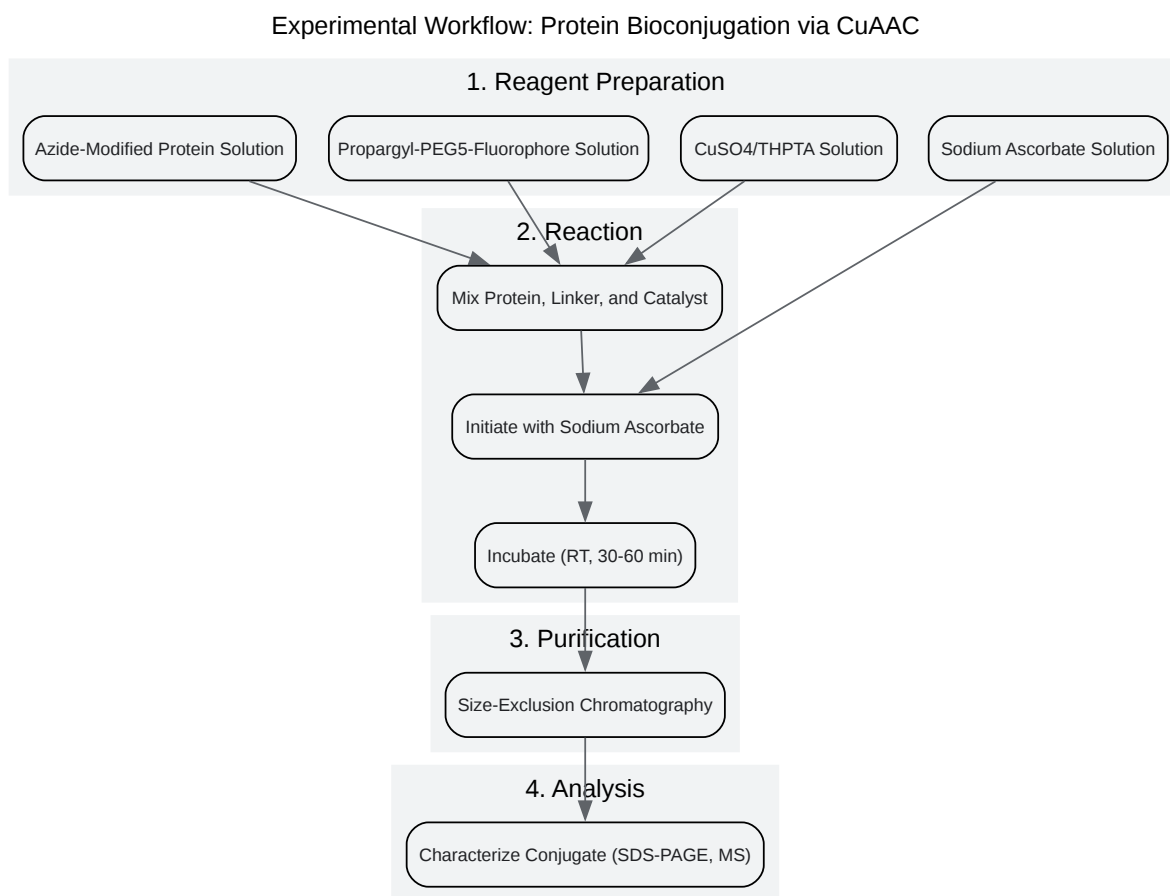
- Prepare a 10 mM stock solution of the Propargyl-PEG5-fluorescent dye in DMSO.
- Prepare a 20 mM stock solution of CuSO₄ in water.
- Prepare a 100 mM stock solution of THPTA in water.
- Prepare a freshly made 300 mM stock solution of sodium ascorbate in water.
- Reaction Setup:
 - In a microcentrifuge tube, dissolve the azide-modified protein in the reaction buffer to a final concentration of 1-5 mg/mL.
 - Add the Propargyl-PEG5-fluorescent dye stock solution to the protein solution. The molar excess of the dye may need to be optimized but a 5 to 20-fold excess is a common starting point.
 - Add the THPTA stock solution to the reaction mixture and vortex briefly.
 - Add the CuSO₄ stock solution and vortex briefly.
- Initiation and Incubation:
 - Initiate the click reaction by adding the freshly prepared sodium ascorbate solution.
 - Protect the reaction mixture from light and incubate at room temperature for 30-60 minutes. The reaction can also be performed at 4°C for overnight incubation if the protein is sensitive to room temperature.
- Purification:
 - Following incubation, remove the unreacted dye and other small molecules by size-exclusion chromatography.
- Analysis:
 - Confirm the successful conjugation and determine the labeling efficiency using techniques such as UV-Vis spectroscopy, SDS-PAGE with fluorescence imaging, or mass

spectrometry.

Mandatory Visualizations

Experimental Workflow for Bioconjugation

The following diagram illustrates the key steps in the bioconjugation of an azide-modified protein with a propargyl-functionalized molecule using CuAAC.

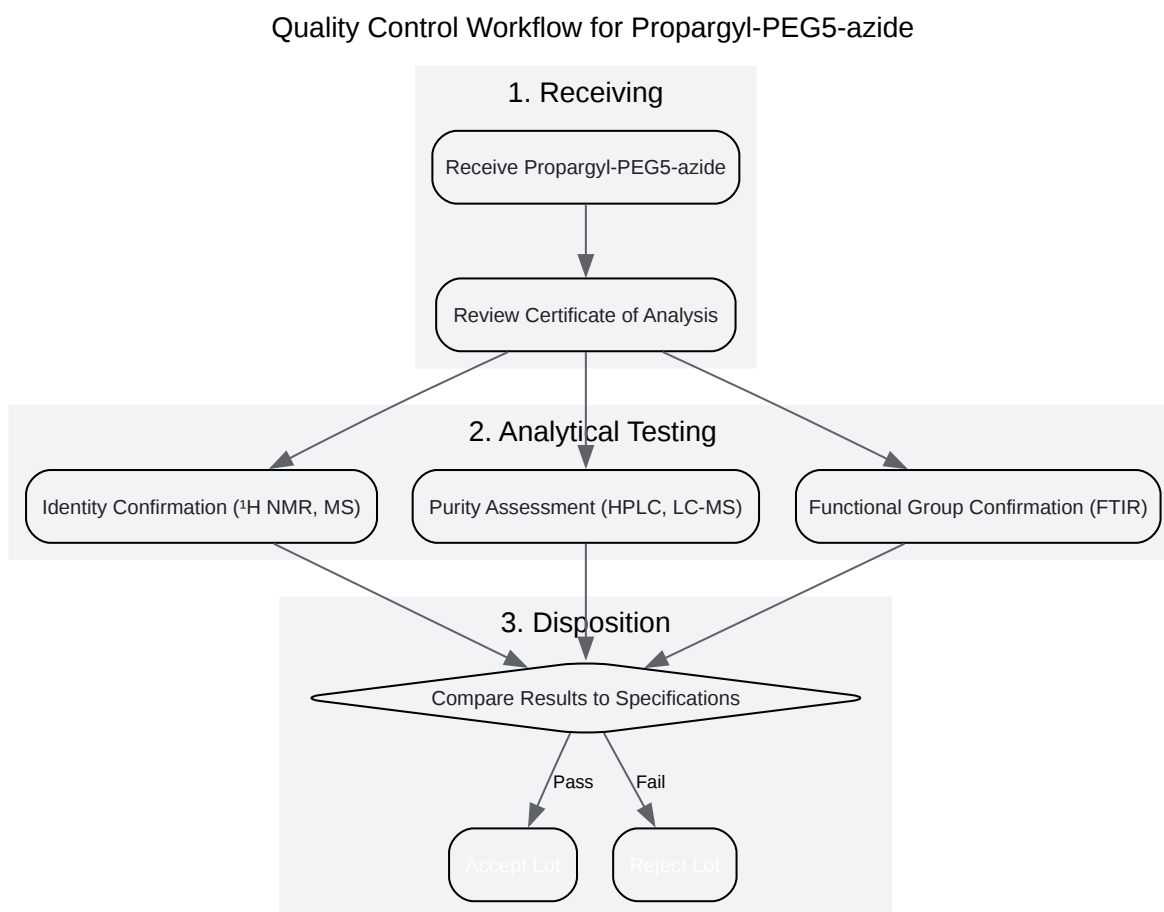


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Workflow for protein bioconjugation using CuAAC.

Quality Control Workflow for Propargyl-PEG5-azide

To ensure the reliability of experimental results, a thorough quality control process for the incoming **Propargyl-PEG5-azide** reagent is crucial. The following diagram outlines a typical QC workflow.



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